

# Essential Safety and Operational Guidance for Handling N-Benzylidene-tert-butylamine

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## Compound of Interest

Compound Name: *N-Benzylidene-tert-butylamine*

Cat. No.: *B1206100*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential information for the safe handling and disposal of **N-Benzylidene-tert-butylamine**, including personal protective equipment (PPE) recommendations and operational plans.

## Physicochemical Properties

A clear understanding of the substance's properties is critical for safe handling. The following table summarizes the key physicochemical data for **N-Benzylidene-tert-butylamine**.

Property	Value
CAS Number	6852-58-0[1]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N[1]
Molecular Weight	161.24 g/mol [2]
Appearance	Clear, colorless to yellow liquid
Density	0.906 g/mL at 25°C[1]
Boiling Point	209°C[1]
Melting Point	-30°C[1]
Flash Point	78°C (172.4°F) - closed cup
Refractive Index	n <sub>20/D</sub> 1.52[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**N-Benzylidene-tert-butylamine** is classified as a hazardous substance. It is harmful if swallowed, causes skin and eye irritation, may cause an allergic skin reaction, and is suspected of causing cancer. It may also cause respiratory irritation. Therefore, strict adherence to PPE guidelines is mandatory.

Hazard Classification	GHS Pictograms
Acute Toxicity, Oral (Category 4)	GHS07
Skin Irritation (Category 2)	GHS07
Eye Irritation (Category 2)	GHS07
Respiratory Sensitization (Category 1)	GHS08
Skin Sensitization (Category 1)	GHS07
Carcinogenicity (Category 2)	GHS08
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	GHS07

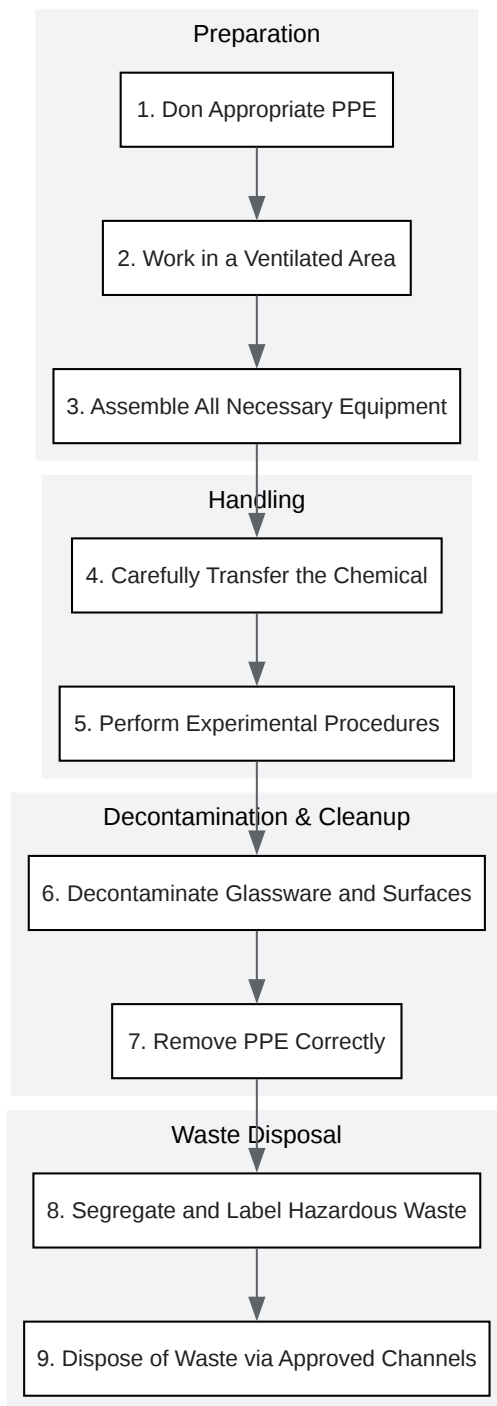
Required Personal Protective Equipment:

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use. <a href="#">[1]</a>
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. Consider additional protective clothing if splashing is a risk.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) is necessary if working in a poorly ventilated area or when vapors/aerosols may be generated. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling and disposal minimizes risks. The following workflow outlines the necessary steps.

## Workflow for Handling N-Benzylidene-tert-butylamine



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*Safe Handling Workflow*

## Experimental Protocols:

### 1. Preparation:

- Don Appropriate PPE: Before entering the laboratory, ensure all required PPE is worn correctly as detailed in the table above.
- Work in a Ventilated Area: All handling of **N-Benzylidene-tert-butylamine** must be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[3]
- Assemble All Necessary Equipment: Gather all required glassware, reagents, and waste containers to avoid leaving the designated work area during the experiment.

### 2. Handling:

- Carefully Transfer the Chemical: Use appropriate tools, such as a pipette or a syringe, to transfer the liquid. Avoid splashing.
- Perform Experimental Procedures: Conduct the experiment as planned, maintaining awareness of the chemical's hazards.

### 3. Decontamination & Cleanup:

- Decontaminate Glassware and Surfaces: Thoroughly clean all contaminated glassware and work surfaces with an appropriate solvent.
- Remove PPE Correctly: Remove gloves and other PPE in a manner that avoids contaminating your skin. Wash hands thoroughly after handling the chemical.

### 4. Waste Disposal:

- Segregate and Label Hazardous Waste: Collect all waste containing **N-Benzylidene-tert-butylamine** in a designated, properly labeled, and sealed hazardous waste container.[4] Do not mix with other waste streams unless compatible.
- Dispose of Waste via Approved Channels: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[4]

### First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.[3]
- If on Skin: Immediately remove all contaminated clothing. Rinse the skin with plenty of water. If skin irritation or a rash occurs, get medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[5]

By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling **N-Benzylidene-tert-butylamine** and ensure a safe laboratory environment.

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## References

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